

2-Bromo-3-methoxy-6-methylpyridine CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Bromo-3-methoxy-6-methylpyridine

Cat. No.: B185322

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Technical Data Sheet: 2-Bromo-3-methoxy-6-methylpyridine

Audience: Researchers, scientists, and drug development professionals.

Chemical Identification

This document provides a comprehensive technical overview of **2-Bromo-3-methoxy-6-methylpyridine**, a key intermediate in pharmaceutical and chemical synthesis.

Identifier	Value
Chemical Name	2-Bromo-3-methoxy-6-methylpyridine
CAS Number	24207-22-5[1]
Molecular Formula	C7H8BrNO[1][2]
Molecular Weight	202.05 g/mol [1][3][4]

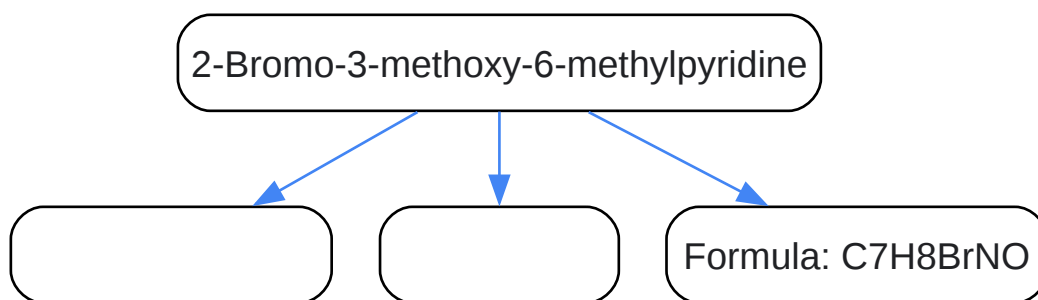
Physicochemical Properties

A summary of the key physicochemical properties is presented below. This data is essential for handling, storage, and application of the compound in a laboratory setting.

Property	Value
Appearance	White solid[1]
Topological Polar Surface Area	22.1 Å²[1]
Complexity	110[1]
Rotatable Bond Count	1[1]
Hydrogen Bond Acceptor Count	2[1]
Heavy Atom Count	10[1]
Covalently-Bonded Unit Count	1[1]

Logical Relationship of Identifiers

The following diagram illustrates the relationship between the chemical name and its primary identifiers.



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Core Identifiers of the Compound.

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References

- 1. echemi.com [echemi.com]
- 2. indiamart.com [indiamart.com]
- 3. 3-Bromo-6-methoxy-2-methylpyridine 95 126717-59-7 [sigmaaldrich.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
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